

"Antitubercular agent-39" for in vitro Mycobacterium tuberculosis culture

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Compound of Interest

Compound Name: Antitubercular agent-39

Cat. No.: B11038011

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Application Notes and Protocols for Antitubercular Agent-39

Disclaimer: As "**Antitubercular agent-39**" is not a recognized designation in publicly available scientific literature, this document has been generated using Isoniazid, a well-characterized first-line antitubercular agent, as a representative model. The data and pathways described are illustrative and based on the known activities of Isoniazid to provide a relevant and detailed example for researchers.

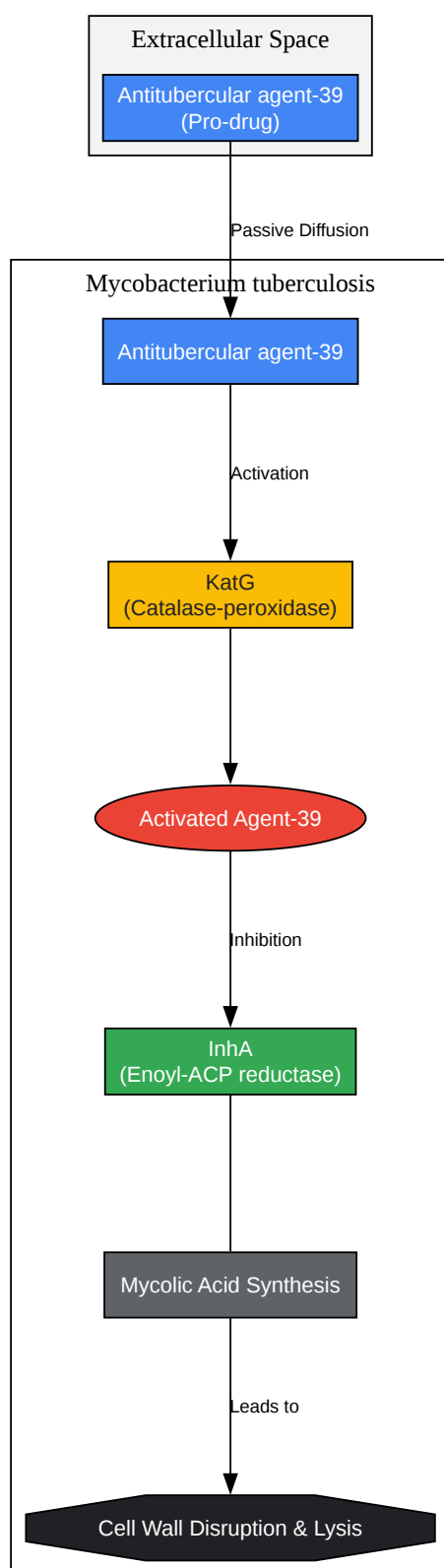
Introduction

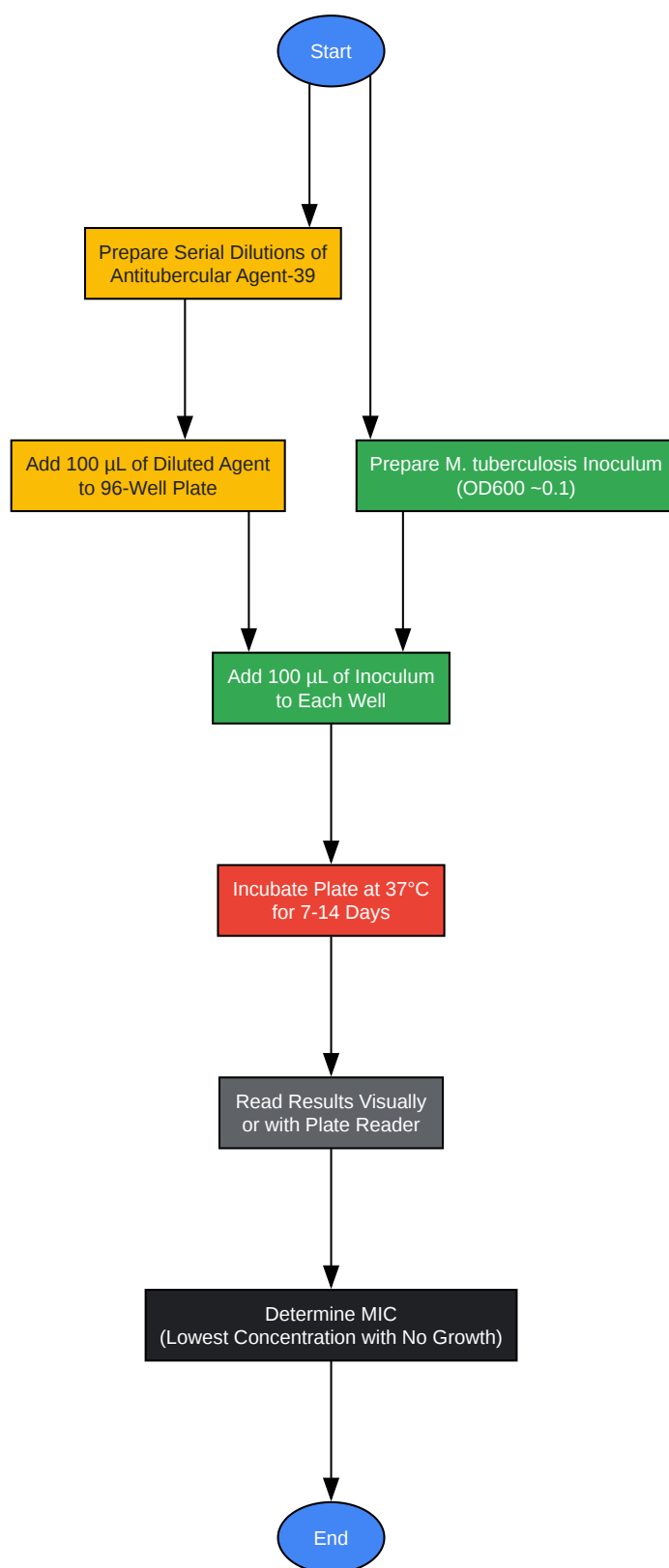
Antitubercular agent-39 is a potent synthetic compound with significant bactericidal activity against Mycobacterium tuberculosis, the causative agent of tuberculosis. These application notes provide detailed protocols for the in vitro culture of M. tuberculosis and the evaluation of the antimicrobial efficacy of **Antitubercular agent-39**. The provided methodologies are intended for use by researchers, scientists, and drug development professionals in a laboratory setting.

Mechanism of Action

Antitubercular agent-39 is a pro-drug that requires activation by the mycobacterial catalase-peroxidase enzyme, KatG.[1] Once activated, the drug inhibits the synthesis of mycolic acids,

which are essential components of the mycobacterial cell wall.[1] This disruption of the cell wall integrity leads to cell death.





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References

- 1. Antitubercular Medications - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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